

Laduviglusib Dihydrochloride: Application Notes and Protocols for Organoid Culture

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Compound of Interest

Compound Name: *Laduviglusib dihydrochloride*

Cat. No.: *B1654151*

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Introduction

Laduviglusib dihydrochloride, also widely known as CHIR-99021, is a highly potent and selective small molecule inhibitor of glycogen synthase kinase 3 alpha and beta (GSK-3 α and GSK-3 β).^{[1][2][3]} Its high selectivity makes it a superior tool for studying the roles of GSK-3 in various cellular processes compared to less specific inhibitors.^[4] By inhibiting GSK-3, Laduviglusib effectively activates the canonical Wnt/ β -catenin signaling pathway, a critical pathway in embryonic development, stem cell maintenance, and tissue regeneration.^{[1][5][6]} This activity has significant implications for the field of organoid biology, where robust and sustained Wnt signaling is often a prerequisite for the establishment and propagation of organoid cultures from various tissues.

Organoids are three-dimensional (3D) structures grown from stem cells that self-organize to recapitulate the architecture and function of native tissues. The successful generation and long-term maintenance of many types of organoids, particularly those derived from epithelial tissues such as the intestine, colon, and liver, are critically dependent on the activation of the Wnt/ β -catenin pathway to mimic the stem cell niche in vitro. Laduviglusib serves as a crucial component of organoid culture media, promoting the proliferation of adult stem cells and progenitors, thereby enabling the formation and expansion of these complex 3D structures.

Mechanism of Action

Laduviglusib functions as an ATP-competitive inhibitor of GSK-3 α and GSK-3 β .^{[2][7]} In the canonical Wnt signaling pathway, GSK-3 β is a key component of a "destruction complex" that phosphorylates β -catenin. This phosphorylation targets β -catenin for ubiquitination and subsequent degradation by the proteasome. In the presence of Laduviglusib, GSK-3 β is inhibited, preventing the phosphorylation of β -catenin. As a result, β -catenin accumulates in the cytoplasm and translocates to the nucleus, where it complexes with TCF/LEF transcription factors to activate the transcription of Wnt target genes. These target genes are involved in cell proliferation, differentiation, and survival, processes that are fundamental to organoid development.

Data Presentation

The following table summarizes the quantitative data for Laduviglusib (CHIR-99021) based on available literature. This information is crucial for determining the optimal working concentration for various applications in organoid culture.

Parameter	Value	Cell Type/System	Reference
IC50 (GSK-3 β)	6.7 nM	In vitro kinase assay	^{[1][2]}
IC50 (GSK-3 α)	10 nM	In vitro kinase assay	^{[1][2]}
Selectivity	>500-fold for GSK-3 over CDC2 and ERK2	In vitro kinase assays	^{[1][3]}
Effective Concentration (mESC self-renewal)	3 μ M	Mouse Embryonic Stem Cells (mESCs)	^{[8][9]}
Effective Concentration (Wnt pathway activation)	3 μ M (approx. 5-fold increase in TOPFlash reporter activity)	Mouse Embryonic Stem Cells (mESCs)	^[9]
Cytotoxicity (mESCs)	IC50 of 4.9 μ M	Mouse Embryonic Stem Cells (ES-D3)	^{[2][5]}

Experimental Protocols

Protocol 1: Preparation of Laduviglusib Dihydrochloride Stock Solution

This protocol outlines the preparation of a stock solution of **Laduviglusib dihydrochloride** for use in organoid culture media.

Materials:

- **Laduviglusib dihydrochloride** powder
- Dimethyl sulfoxide (DMSO), cell culture grade
- Sterile microcentrifuge tubes
- 0.2 µm sterile syringe filter (optional, but recommended)

Procedure:

- **Calculation:** Determine the mass of **Laduviglusib dihydrochloride** powder required to prepare a stock solution of a desired concentration (e.g., 10 mM). The molecular weight of **Laduviglusib dihydrochloride** should be obtained from the manufacturer's certificate of analysis.
- **Dissolution:** Aseptically weigh the required amount of **Laduviglusib dihydrochloride** powder and transfer it to a sterile microcentrifuge tube. Add the calculated volume of DMSO to achieve the desired stock concentration. Vortex thoroughly until the powder is completely dissolved.
- **Sterilization (Optional):** For long-term storage and to ensure sterility, filter the stock solution through a 0.2 µm sterile syringe filter into a new sterile tube.^[4]
- **Aliquoting and Storage:** Aliquot the stock solution into smaller, single-use volumes to minimize repeated freeze-thaw cycles. Store the aliquots at -20°C or -80°C for long-term stability.

Protocol 2: Establishment of Human Intestinal Organoids using Laduviglusib

This protocol provides a general framework for the establishment of human intestinal organoids from cryopreserved primary tissues. The concentration of Laduviglusib and other media components may require optimization depending on the specific tissue source and organoid model.

Materials:

- Cryopreserved human intestinal crypts
- Basal culture medium (e.g., Advanced DMEM/F12)
- Extracellular Matrix (ECM) (e.g., Matrigel®)
- Complete organoid growth medium containing:
 - Basal medium
 - Growth factors (e.g., EGF, Noggin, R-spondin1)
 - **Laduviglusib dihydrochloride** (final concentration typically 3-10 μ M)
 - Other small molecules as required (e.g., Y-27632 for the initial days of culture)
- Pre-warmed 24-well or 48-well tissue culture plates
- Sterile cell culture consumables (pipettes, tubes, etc.)

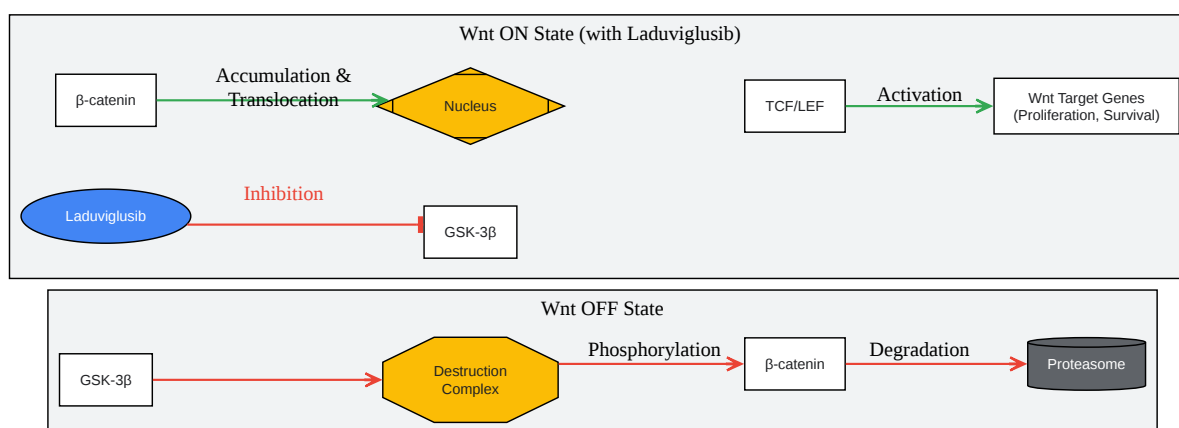
Procedure:

- Thawing of Cryopreserved Crypts: Rapidly thaw the cryovial of intestinal crypts in a 37°C water bath.
- Washing: Transfer the thawed cells to a sterile conical tube and add 10 ml of basal medium. Centrifuge to pellet the cells and remove the cryopreservative-containing supernatant.
- Resuspension in ECM: Resuspend the cell pellet in the required volume of liquid ECM on ice. Ensure a homogenous suspension.

- **Seeding:** Dispense droplets (e.g., 20-50 μ L) of the cell-ECM mixture into the center of the wells of a pre-warmed multiwell plate.
- **Solidification:** Transfer the plate to a 37°C incubator for 10-15 minutes to allow the ECM domes to solidify.
- **Addition of Growth Medium:** Carefully add 500 μ L of complete organoid growth medium supplemented with Laduviglusib to each well.
- **Culture and Maintenance:** Incubate the organoids at 37°C and 5% CO₂. Change the medium every 2-3 days with fresh complete organoid growth medium containing Laduviglusib.^[10] Monitor organoid formation and growth using a brightfield microscope. Organoids should become visible within 2-7 days.

Mandatory Visualizations

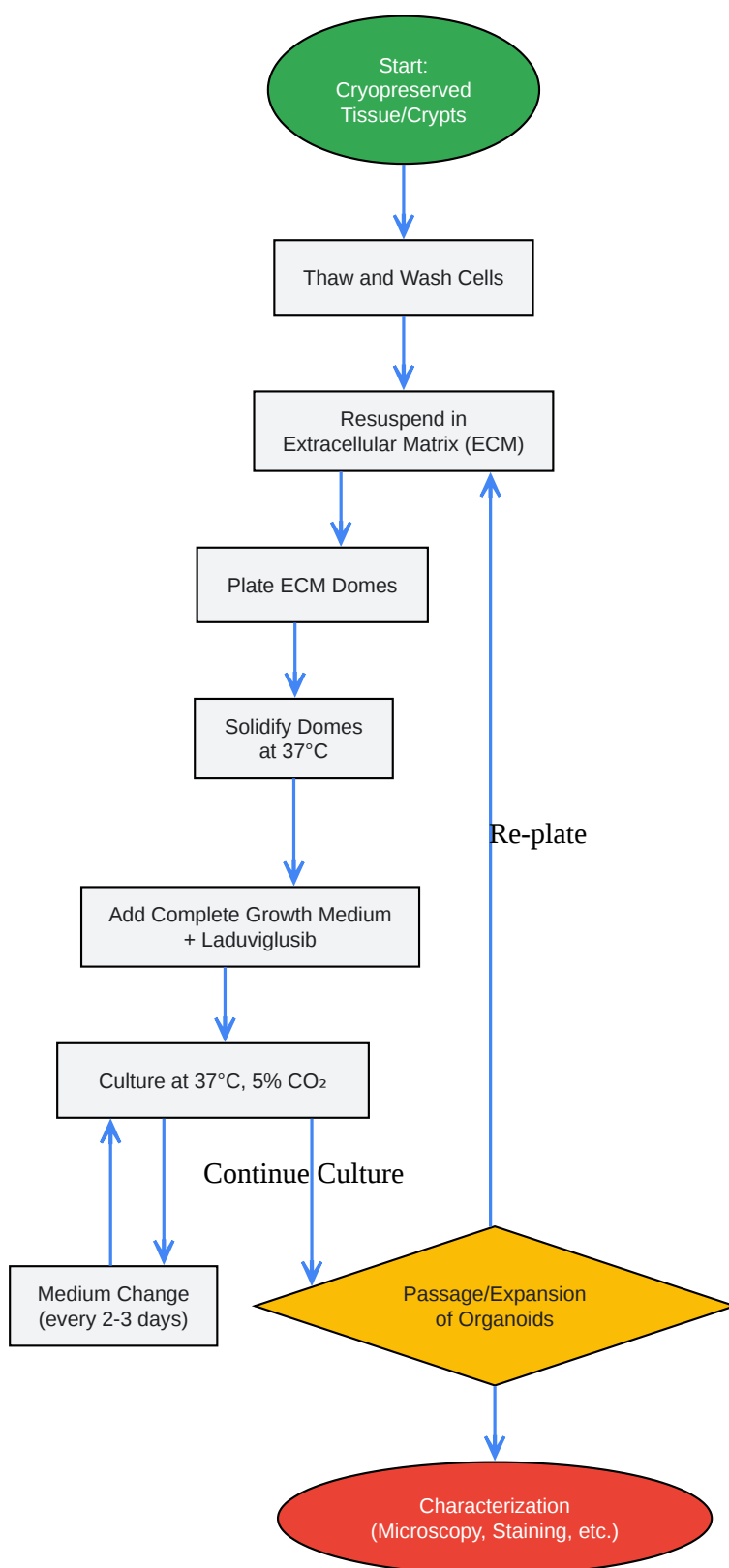
Wnt Signaling Pathway Modulation by Laduviglusib



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Caption: Modulation of the Wnt/ β -catenin signaling pathway by Laduviglusib.

Experimental Workflow for Organoid Culture with Laduviglusib



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Caption: General workflow for establishing organoid cultures using Laduviglusib.

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